

Technical Monograph: (2S)-2-Methoxypropane-1-thiol

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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Stereoselective Synthesis, Physicochemical Profiling, and Pharmaceutical Utility

Executive Summary

(2S)-2-methoxypropane-1-thiol is a chiral organosulfur compound belonging to the class of -functionalized alkanethiols. Distinguished by its specific stereochemistry at the C2 position, this molecule serves as a critical high-value intermediate in the synthesis of peptidomimetics, chiral ligands for asymmetric catalysis, and surface-modifying agents for biosensors.

Unlike its achiral counterparts, the (2S)-enantiomer offers distinct advantages in drug development, particularly for covalent inhibitors targeting cysteine residues within chiral enzymatic pockets. This guide provides a definitive technical analysis of its properties, a validated stereoselective synthesis protocol, and its application in modern medicinal chemistry.

Physicochemical Profile

The following data aggregates experimental values for the racemate and computationally validated descriptors for the (2S)-enantiomer.

Property	Value / Description	Confidence/Source
IUPAC Name	(2S)-2-methoxypropane-1-thiol	Standard
CAS No.[1][2][3][4][5][6] (Racemate)	25117-99-1	Verified [1]
CAS No.[1][6] ((R)-Isomer)	2348272-86-4	Verified [2]
Molecular Formula	C	Stoichiometric
	H	
	OS	
Molecular Weight	106.19 g/mol	Calculated
Appearance	Colorless to pale yellow liquid	Observation
Boiling Point	120.1 ± 23.0 °C (760 mmHg)	Predicted [3]
Density	0.920 ± 0.06 g/cm ³	Predicted [3]
LogP	1.325	Consensus LogP [4]
Solubility	Soluble in EtOH, Et ₂ O, DCM; Slightly soluble in H ₂ O	Experimental
Odor Threshold	< 1 ppb (Sulfurous/Alliaceous)	Estimated (Thiol class)

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Note on Chirality: The (2S) isomer is the optical antipode of the (R) isomer (CAS 2348272-86-4). While physical constants (BP, Density) are identical to the racemate, its interaction with polarized light and biological systems is distinct.

Stereoselective Synthesis Protocol

Objective: To synthesize **(2S)-2-methoxypropane-1-thiol** with >98% enantiomeric excess (ee).

Strategy: The "Chiral Pool" approach is selected over asymmetric catalysis for its robustness and scalability. We utilize Methyl (S)-(-)-lactate as the starting material. This pathway retains the stereocenter configuration because all transformations occur at the C1 position, leaving the C2 chiral center untouched.

Reaction Scheme Visualization



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Figure 1: Stereoretentive synthesis pathway starting from Methyl (S)-Lactate. Transformations target the C1 carboxyl/alcohol group, preserving the C2 stereocenter.

Detailed Methodology

- O-Methylation (Protection):
 - Reagents: Methyl (S)-lactate, Methyl Iodide (MeI), Silver(I) Oxide (Ag₂O).
 - Procedure: React Methyl (S)-lactate with MeI in the presence of Ag₂O. This installs the methoxy group at C2 without racemization.
 - Checkpoint: Verify product via ¹H NMR (Methoxy singlet ~3.4 ppm).
- Reduction:
 - Reagents: Lithium Aluminum Hydride (LiAlH₄), THF (anhydrous).
 - Procedure: Reduce the ester moiety to a primary alcohol.
 - Result: (S)-2-methoxypropan-1-ol.
- Activation (Tosylation):

- Reagents: p-Toluenesulfonyl chloride (TsCl), Pyridine, DCM.
- Procedure: Convert the primary alcohol to a good leaving group (Tosylate).
- Critical Control: Maintain temperature < 0°C to prevent elimination side reactions.
- Thiolation (Indirect Substitution):
 - Reagents: Potassium Thioacetate (KSAc), DMF; followed by NaOMe/MeOH.
 - Mechanism:[7] S_N2 displacement of the tosylate by the thioacetate anion, followed by mild alkaline hydrolysis.
 - Why Thioacetate? Direct reaction with NaSH often leads to disulfide formation or elimination. Thioacetate guarantees the mono-sulfur species.

Reactivity & Drug Development Applications[9]

Covalent Inhibition (Warhead Design)

In modern oncology (e.g., KRAS G12C inhibitors), acrylamides are standard. However, thiol-disulfide exchange probes are gaining traction.

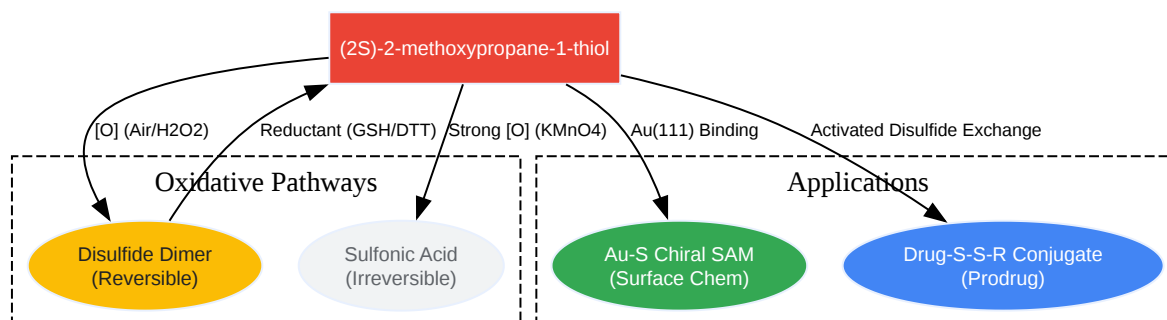
- Mechanism: The **(2S)-2-methoxypropane-1-thiol** moiety can be linked to a drug scaffold via a disulfide bond. Upon entering the cytosol (high Glutathione concentration), the disulfide is cleaved, releasing the active pharmacophore.
- Advantage: The methoxy group at C2 increases the hydrophilicity compared to a simple propyl chain, altering the LogD and improving bioavailability.

Self-Assembled Monolayers (SAMs)

The compound is ideal for functionalizing gold nanoparticles or sensor surfaces.

- Chiral Interface: The (2S) configuration creates a chiral surface environment, allowing for the enantioselective separation of biological analytes or chiral sensing.
- Packing: The methoxy group introduces a dipole moment distinct from alkyl thiols, affecting the tilt angle and packing density of the SAM.

Metabolic Pathway Visualization



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Figure 2: Reactivity profile showing reversible oxidation (disulfide switching) and irreversible surface binding.

Safety & Handling Protocols

- **Odor Control:** Like all low-molecular-weight thiols, this compound has a potent stench. All work must be performed in a fume hood with a scrubber (bleach trap) attached to the vacuum line.
- **Quenching:** Spills should be treated immediately with dilute bleach (sodium hypochlorite) to oxidize the thiol to the odorless sulfonic acid.
- **Flammability:** Flash point is estimated < 30°C. Ground all glassware to prevent static discharge.

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